

Application Note: High-Resolution Alpha Spectroscopy of Curium-244

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Compound of Interest

Compound Name: Curium-244

Cat. No.: B1199346

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This document provides a detailed guide for the experimental setup and protocol for conducting high-resolution alpha spectroscopy of **Curium-244** (Cm-244). This technique is crucial for the accurate identification and quantification of Cm-244 in various samples, which is essential in nuclear forensics, environmental monitoring, and the quality control of radiopharmaceuticals.

Introduction

Curium-244 is a potent alpha-emitting radionuclide with a half-life of 18.11 years.^[1] It decays primarily to Plutonium-240, emitting alpha particles with two main energies: 5.805 MeV (76.9% abundance) and 5.763 MeV (23.1% abundance)^{[2][3]}. Alpha spectroscopy allows for the precise measurement of these alpha particle energies and their intensities, enabling the unambiguous identification and quantification of Cm-244. The success of this technique hinges on a meticulously prepared experimental setup that minimizes energy loss and maximizes detection efficiency.

Experimental Setup

A typical alpha spectroscopy system comprises several key components working in concert to detect and analyze the alpha particles emitted from a sample.

Core Components:

- **Alpha Particle Detector:** The detector is the heart of the system. Passivated Implanted Planar Silicon (PIPS) detectors are the modern standard for high-resolution alpha spectroscopy.[\[4\]](#)[\[5\]](#)[\[6\]](#) Their key advantages include a rugged, thin entrance window, low leakage current, and excellent energy resolution.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- **Vacuum Chamber:** Alpha particles have a very short range in the air; therefore, the measurements must be conducted in a vacuum.[\[7\]](#)[\[8\]](#) A vacuum chamber houses the detector and the sample, and a vacuum pump is used to evacuate the air.
- **Data Acquisition System (DAQ):** The DAQ system processes the signals from the detector and converts them into a digital spectrum. It typically includes a preamplifier, a shaping amplifier, a multichannel analyzer (MCA), and analysis software.[\[8\]](#)[\[9\]](#)

The following diagram illustrates the logical workflow of the experimental setup:

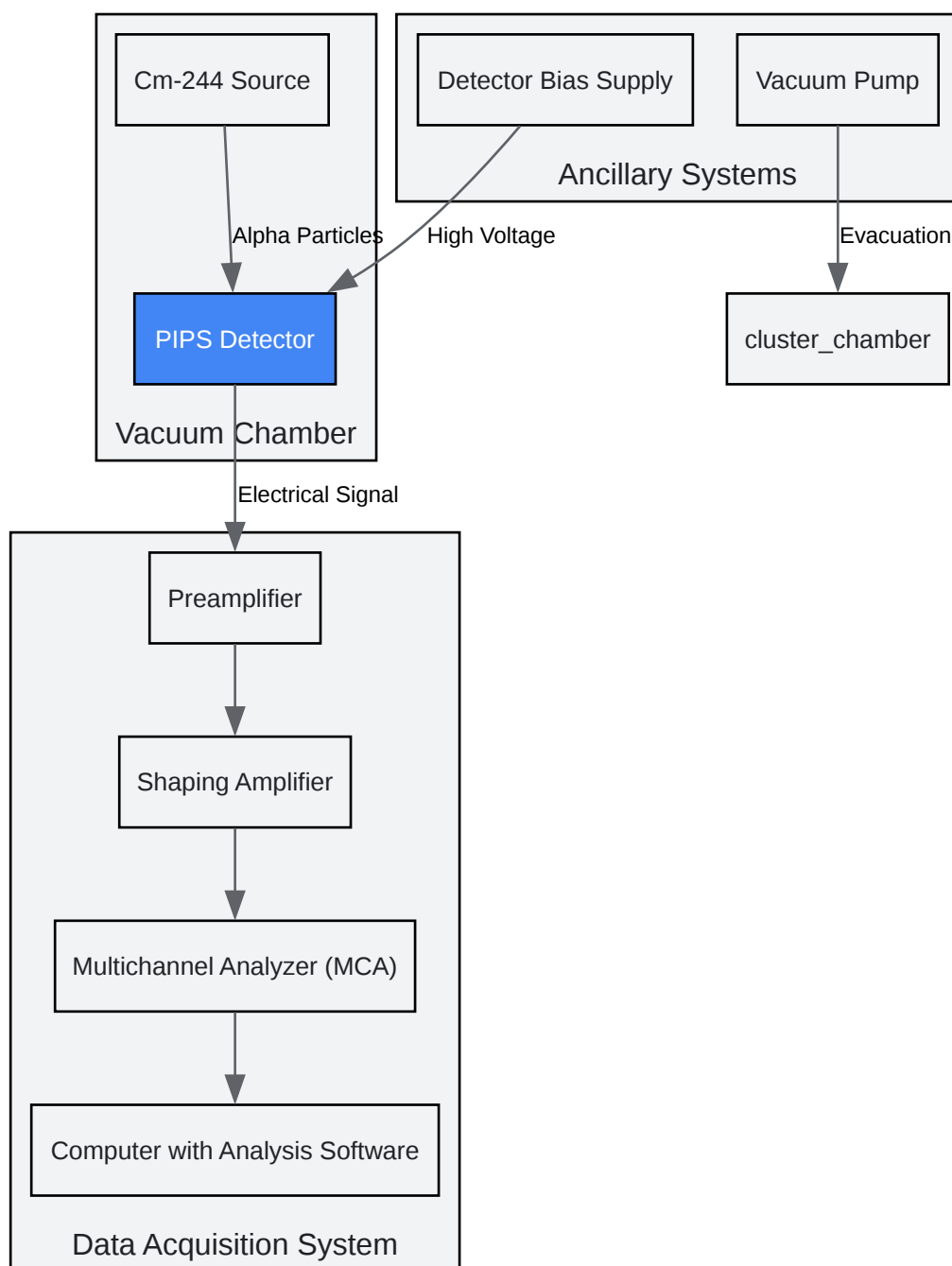


Fig. 1: Experimental Workflow for Alpha Spectroscopy

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Caption: Experimental Workflow for Alpha Spectroscopy.

Quantitative Data

Accurate alpha spectroscopy relies on precise energy and efficiency calibrations. The following tables summarize key data for Cm-244 and common calibration sources.

Table 1: Nuclear Data for **Curium-244**

Property	Value
Half-life	18.11 ± 0.03 years[1]
Primary Alpha Energy 1	5.805 MeV[2]
Abundance of Primary Alpha 1	76.9%[2]
Primary Alpha Energy 2	5.763 MeV[2]
Abundance of Primary Alpha 2	23.1%[2]
Daughter Nuclide	Plutonium-240 (240Pu)[10][11]

Table 2: Common Alpha Calibration Sources

Nuclide	Half-life	Principal Alpha Energies (MeV)
Americium-241 (241Am)	432.2 years	5.486, 5.443
Plutonium-239 (239Pu)	24,110 years	5.157, 5.144, 5.106
Uranium-238 (238U)	4.468 x 109 years	4.198, 4.151
Uranium-234 (234U)	245,500 years	4.774, 4.722

Note: A mixed nuclide source containing 239Pu, 241Am, and 244Cm is often used for comprehensive energy and efficiency calibration.[12]

Table 3: Typical Experimental Parameters

Parameter	Recommended Value/Range	Notes
Detector Type	Passivated Implanted Planar Silicon (PIPS)	Provides superior resolution and stability. [4] [5] [6]
Active Detector Area	300 - 1200 mm ²	Choice depends on sample size and desired counting geometry.
Vacuum Pressure	< 200 mTorr	Essential to minimize alpha particle energy loss. [13]
Source-to-Detector Distance	1 - 5 cm	Closer distances increase efficiency but may degrade resolution. [4]
Energy Resolution (FWHM)	< 20 keV for ²⁴¹ Am at 5.486 MeV	A key indicator of system performance. [14]

Experimental Protocols

The following protocols provide a step-by-step guide for performing alpha spectroscopy of a Cm-244 sample.

Protocol 1: System Setup and Calibration

- System Assembly:
 - Connect the PIPS detector to the preamplifier inside the vacuum chamber.
 - Connect the preamplifier output to the input of the shaping amplifier.
 - Connect the amplifier output to the input of the Multichannel Analyzer (MCA).
 - Connect the MCA to the computer.
 - Connect the vacuum pump to the vacuum chamber.
 - Connect the high-voltage bias supply to the detector.

- Energy Calibration:
 - Place a mixed-nuclide calibration source (e.g., ^{239}Pu , ^{241}Am , ^{244}Cm) inside the vacuum chamber, centered and at a fixed distance from the detector.[\[14\]](#)[\[15\]](#)
 - Evacuate the chamber to a pressure below 200 mTorr.[\[13\]](#)
 - Apply the recommended bias voltage to the detector.
 - Acquire a spectrum for a sufficient duration to obtain well-defined peaks for each nuclide.
 - Using the analysis software, identify the channel number corresponding to the known alpha energies of the calibration source.
 - Perform a linear or quadratic fit to create an energy calibration curve (Energy vs. Channel Number).
- Efficiency Calibration:
 - Using the same spectrum from the energy calibration, determine the net counts in each major alpha peak.
 - Calculate the detection efficiency for each energy using the following formula: Efficiency = (Net Counts / Acquisition Time) / (Source Activity * Branching Ratio)
 - Plot the efficiency as a function of energy to create an efficiency calibration curve.

Protocol 2: Sample Preparation and Measurement

- Sample Preparation:
 - The goal is to prepare a thin, uniform source to minimize self-absorption and energy straggling of the alpha particles.[\[7\]](#)
 - For liquid samples, techniques like rare earth fluoride microprecipitation onto a filter are common.[\[16\]](#)

- Electrodeposition onto a polished metal disk is another widely used method for creating thin, uniform sources.[\[3\]](#)
- Ensure the final sample is securely mounted on a suitable planchet.
- Sample Measurement:
 - Remove the calibration source and place the prepared Cm-244 sample in the vacuum chamber at the same position used for calibration.
 - Evacuate the chamber to the same pressure as during calibration.
 - Apply the same detector bias voltage.
 - Acquire the alpha spectrum for a predetermined time, sufficient to achieve the desired statistical uncertainty.
- Data Analysis:
 - Identify the alpha peaks corresponding to the decay of Cm-244 (at approximately 5.805 MeV and 5.763 MeV).
 - Determine the net counts in the Cm-244 peaks.
 - Calculate the activity of Cm-244 in the sample using the previously determined detection efficiency for the corresponding energies.

The following diagram illustrates the decision-making process in the data analysis phase:

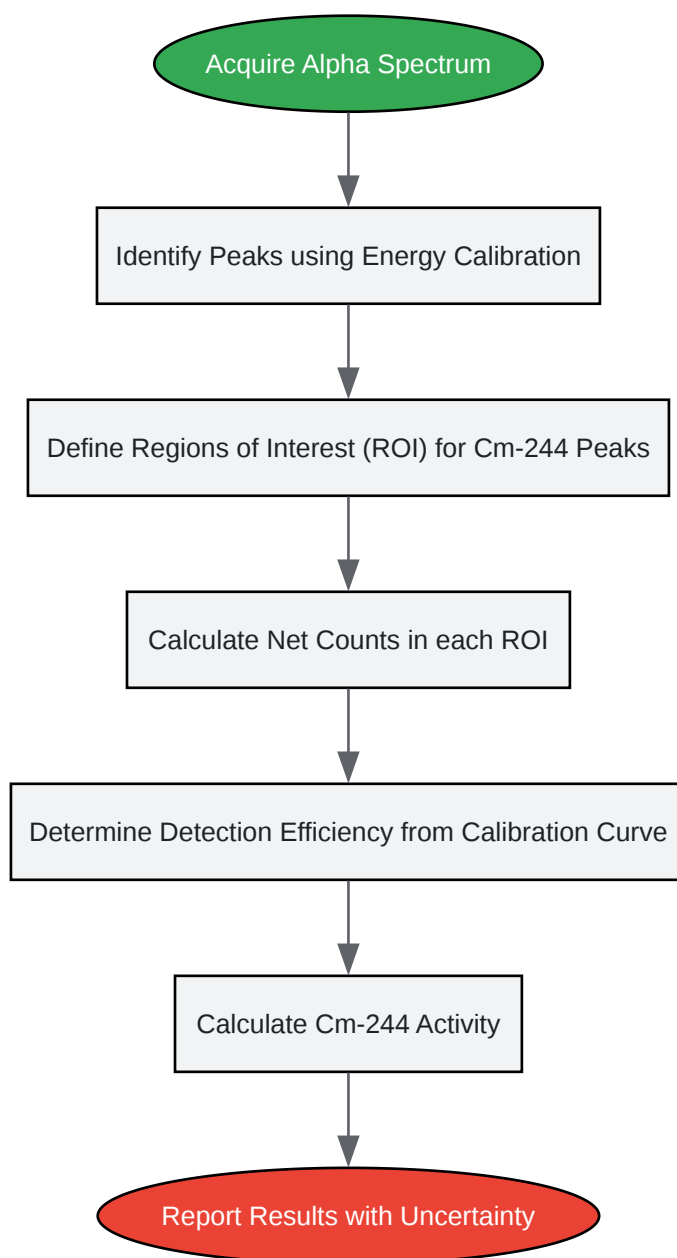


Fig. 2: Data Analysis Flowchart

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Caption: Data Analysis Flowchart.

Safety Precautions

- **Curium-244** is a highly radioactive material. All handling must be performed in a designated radiological laboratory with appropriate personal protective equipment (PPE), including gloves and lab coats.

- Use tweezers to handle all radioactive sources to avoid direct contact and contamination.[17]
- When not in use, store radioactive sources in appropriate shielded containers.[17]
- Regularly monitor the work area for radioactive contamination.

By adhering to this detailed application note and the prescribed protocols, researchers can achieve high-quality, reliable, and reproducible results in the alpha spectroscopy of **Curium-244**.

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